

# Essential Safety and Operational Guide for 6-Bromo-2-methylquinoline

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## Compound of Interest

Compound Name: 6-Bromo-2-methylquinoline

Cat. No.: B1268081

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is of paramount importance. This guide provides essential, immediate safety and logistical information for handling **6-Bromo-2-methylquinoline**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans.

## Hazard Identification and Safety Data

**6-Bromo-2-methylquinoline** is a solid crystalline substance that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> It is crucial to handle this compound with care, adhering to the safety protocols outlined below.

| Property               | Value  | Reference |
|------------------------|--|-----------|
| Appearance             | Solid Crystalline, White   | [1]       |
| Molecular Formula      | C <sub>10</sub> H <sub>8</sub> BrN   | [2]       |
| Molecular Weight       | 222.08 g/mol   | [2][3]    |
| Melting Point          | 101 - 105 °C   | [3][4]    |
| Signal Word            | Danger   | [3]       |
| Hazard Classifications | Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Serious Eye Damage (Category 2), Respiratory Sensitization (Category 1), Skin Sensitization (Category 1), Specific target organ toxicity - single exposure (Category 3) | [1][3]    |

## Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are critical to minimize exposure and ensure personal safety when handling **6-Bromo-2-methylquinoline**.

| PPE Category             | Item  | Specifications and Remarks  |
|--------------------------|---|---|
| Eye/Face Protection      | Safety Glasses or Goggles, Face Shield                  | Wear safety glasses with side shields or tightly fitting safety goggles.[5] A face shield should be worn over safety glasses when there is a risk of splashing.[6] All eye and face protection should conform to OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[1][7]                                      |
| Skin and Body Protection | Chemical-resistant Gloves, Lab Coat/Protective Clothing | Wear impervious, chemical-resistant gloves.[5] Nitrile gloves are a suitable option for short-term protection against a broad range of chemicals.[6] Gloves must be inspected before use.[5] A lab coat or other protective clothing should be worn to prevent skin exposure.[5]  |
| Respiratory Protection   | Dust Respirator/Mask                                    | If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be worn.[1][7] Use of a respirator may require annual medical evaluations and fit testing.[6] Engineering controls such as a fume hood should be the primary method to control exposure.[6] |

# Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **6-Bromo-2-methylquinoline** in a laboratory setting is crucial for safety.

## 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area, preferably by using a laboratory fume hood.[\[4\]](#)
- Locate and ensure the functionality of emergency equipment, including an eyewash station and a safety shower.[\[1\]](#)
- Keep the container of **6-Bromo-2-methylquinoline** tightly closed in a dry, cool, and well-ventilated place when not in use.[\[1\]](#)[\[4\]](#)

## 2. Handling the Compound:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Avoid the formation and inhalation of dust.[\[4\]](#)
- Wear the appropriate PPE as detailed in the table above.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

## 3. In Case of a Spill:

- For small spills, use appropriate tools to place the spilled solid into a suitable container for waste disposal.[\[5\]](#)
- Avoid creating dust during cleanup.[\[4\]](#)
- Cover powder spills with a plastic sheet or tarp to minimize spreading.[\[5\]](#)
- Clean the contaminated surface thoroughly.[\[5\]](#)
- For large spills, a self-contained breathing apparatus may be necessary.[\[5\]](#)

## Emergency First-Aid Measures

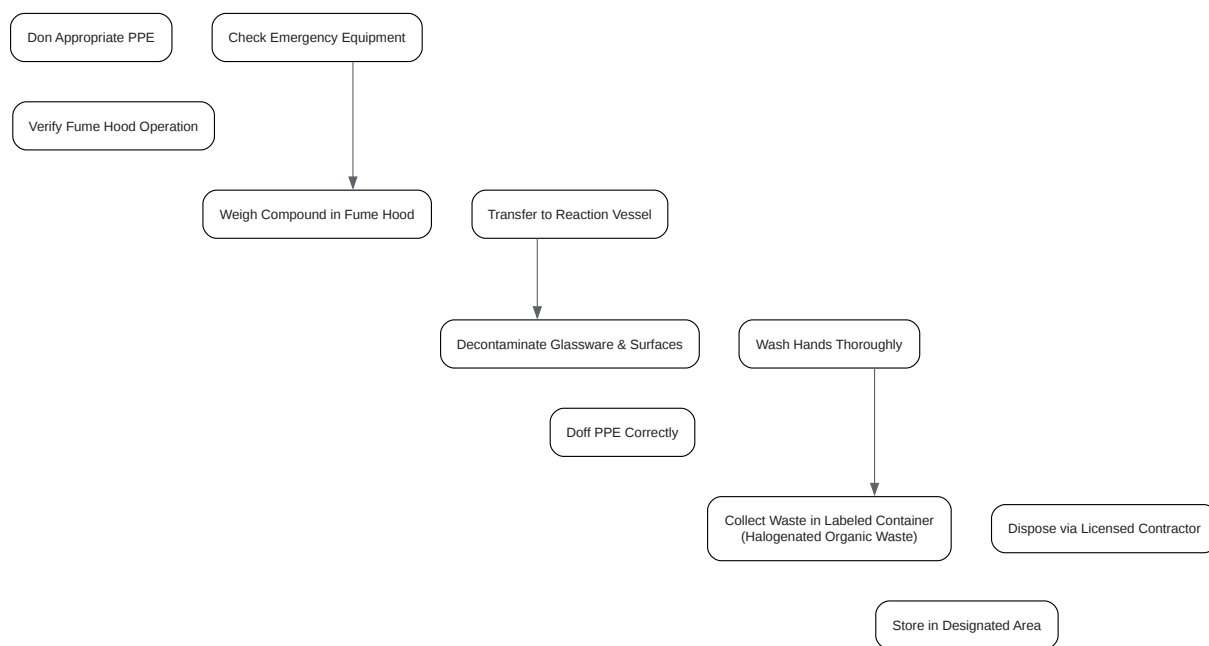
In the event of accidental exposure, immediate and appropriate action is essential.

| Exposure Route | First-Aid Protocol  |
|----------------|---|
| Inhalation     | Move the person into fresh air.[4] If not breathing, give artificial respiration.[4] Consult a physician.[4]  |
| Skin Contact   | Wash off with soap and plenty of water.[4] If skin irritation persists, call a physician.[1] Take off contaminated clothing and wash before reuse.[1]               |
| Eye Contact    | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4] Remove contact lenses, if present and easy to do.[1] Continue rinsing.[1] |
| Ingestion      | Never give anything by mouth to an unconscious person.[4] Rinse mouth with water.[4] Call a POISON CENTER or doctor/physician if you feel unwell.[1]                |

## Disposal Plan

Proper disposal of **6-Bromo-2-methylquinoline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste materials, including contaminated PPE and disposable equipment, in a designated, properly labeled hazardous waste container for "Halogenated Organic Waste".[8][9]
- **Disposal Method:** Dispose of the chemical waste through a licensed hazardous waste disposal company.[10] Follow all local, state, and federal regulations for the disposal of halogenated organic compounds.[10]
- **Contaminated Packaging:** Dispose of as unused product.[4]



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Caption: Workflow for Safe Handling and Disposal of **6-Bromo-2-methylquinoline**.

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